

A Comprehensive Technical Guide to 1-Methylindole-2-carboxylic Acid

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Compound of Interest

Compound Name: **1-Methylindole-2-carboxylic acid**

Cat. No.: **B095492**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, experimental protocols, and biological relevance of **1-Methylindole-2-carboxylic acid** (CAS 16136-58-6). This compound serves as a crucial building block in medicinal chemistry, particularly in the synthesis of targeted therapeutic agents.[\[1\]](#)

Core Physicochemical Properties

1-Methylindole-2-carboxylic acid is an aromatic carboxylic acid featuring a methyl group on the indole nitrogen. This substitution enhances its utility as a synthetic intermediate for various bioactive molecules. It typically presents as a beige or pale yellow crystalline powder.

Quantitative Data Summary

The key physicochemical parameters of **1-Methylindole-2-carboxylic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	1-Methyl-1H-indole-2-carboxylic acid	[2] [3]
CAS Number	16136-58-6	[2] [3] [4]
Molecular Formula	C ₁₀ H ₉ NO ₂	[1] [2] [3] [4]
Molecular Weight	175.18 g/mol	[1] [4]
Melting Point	212-213 °C (with decomposition)	[4] [5]
Boiling Point	389.0 ± 15.0 °C (Predicted)	
Density	1.24 - 1.38 g/cm ³ (Predicted)	[5]
pKa	4.19 ± 0.30 (Predicted)	
logP (XLogP3)	1.88	
Appearance	Beige to pale yellow crystalline powder	

Solubility Profile

Quantitative solubility data for **1-Methylindole-2-carboxylic acid** is not extensively reported. However, based on the properties of the parent compound, indole-2-carboxylic acid, it is expected to have limited solubility in water (practically insoluble) due to the hydrophobic indole ring.[\[6\]](#) Its solubility is significantly better in polar organic solvents, particularly Dimethyl Sulfoxide (DMSO).[\[7\]](#) Experimental protocols for its use as a reactant also indicate solubility in solvents such as acetone and N,N-Dimethylformamide (DMF).

Experimental Protocols & Methodologies

This section details the methodologies for the synthesis of **1-Methylindole-2-carboxylic acid** and the determination of its key physicochemical properties.

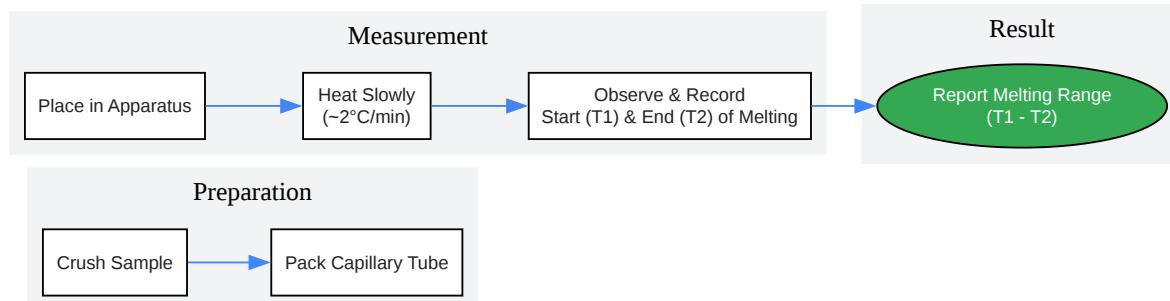
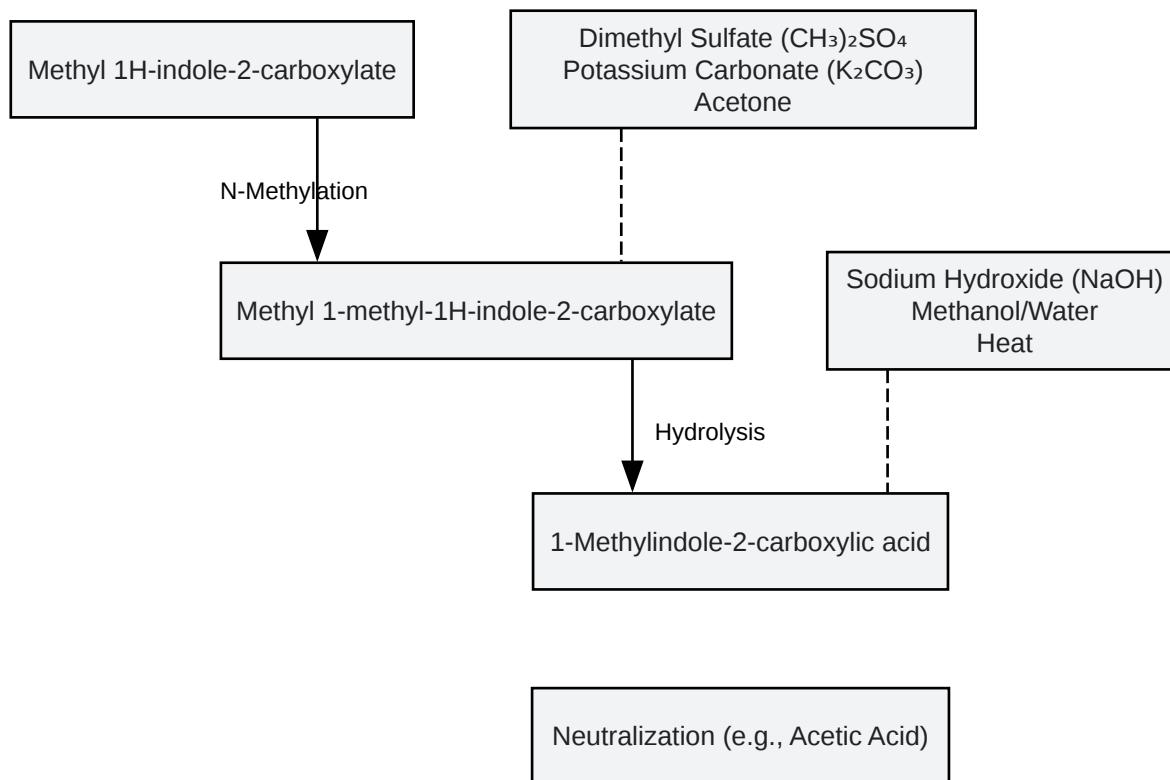
Synthesis of 1-Methylindole-2-carboxylic Acid

A common route to synthesize **1-Methylindole-2-carboxylic acid** involves the N-methylation of an indole-2-carboxylic acid ester, followed by hydrolysis.

Step 1: N-Methylation of Methyl 1H-indole-2-carboxylate In this step, the nitrogen of the indole ring is methylated. A typical procedure involves reacting methyl 1H-indole-2-carboxylate with a methylating agent like dimethyl sulfate in the presence of a base such as potassium carbonate, using a solvent like dry acetone.^[8] The reaction mixture is heated under reflux for an extended period (e.g., 24 hours) to ensure complete reaction.^[8]

Step 2: Hydrolysis of Methyl 1-methyl-1H-indole-2-carboxylate The resulting methyl ester is then hydrolyzed to the carboxylic acid. This is typically achieved by heating the ester in a mixture of methanol and water with a strong base, such as sodium hydroxide.^[9] After the reaction is complete, the mixture is cooled and neutralized with an acid (e.g., acetic acid) to a pH of approximately 6, which precipitates the crude **1-Methylindole-2-carboxylic acid**.^[9] The product can then be purified by extraction and recrystallization.

Below is a workflow diagram illustrating this synthetic pathway.



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